

In-Depth Technical Guide: DIETHYLENE GLYCOL ETHYL PENTYL ETHER

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name:

DIETHYLENE GLYCOL ETHYL
PENTYL ETHER

Cat. No.:

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Introduction and Molecular Identity

Diethylene glycol ethyl pentyl ether is an unsymmetrical ether of diethylene glycol, featuring both an ethyl and a pentyl group. While a CAS number (18854-46-1) is registered for a substance with this name, detailed and verified physicochemical data in major chemical databases remains scarce and at times conflicting. This guide proceeds with the scientifically presumed structure of 2-(2-pentyloxyethoxy)ethanol, etherified at the terminal hydroxyl group with an ethyl group, leading to the IUPAC name 1-(2-(2-pentyloxyethoxy)ethoxy)ethane.

This document provides a comprehensive overview of its calculated molecular weight and a comparative analysis of related, well-characterized diethylene glycol ethers. It further details a generalized experimental protocol for its synthesis via the Williamson ether synthesis, a common method for producing unsymmetrical ethers. A summary of the toxicological profile of related glycol ethers is also included to provide a context for its potential biological effects.

Physicochemical Data

The following table summarizes the calculated molecular weight for **Diethylene Glycol Ethyl Pentyl Ether** and the experimental data for closely related diethylene glycol ethers for comparative purposes.



Compound	Chemical Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL at 20°C)
Diethylene Glycol Ethyl Pentyl Ether (calculated)	C11H24O3	204.31[1]	N/A	N/A
Diethylene Glycol Diethyl Ether	С8Н18О3	162.23[2]	180-190[3]	0.909 (at 25°C) [3]
Diethylene Glycol Monopentyl Ether	С9Н20О3	176.26	N/A	N/A
Diethylene Glycol Monoethyl Ether	C6H14O3	134.17[4]	202.7[5]	0.99[6]
Diethylene Glycol Monophenyl Ether	С10Н14О3	178.21	N/A	N/A

N/A: Data not readily available in the searched literature.

Experimental Protocol: Synthesis of Diethylene Glycol Ethyl Pentyl Ether

The Williamson ether synthesis is a versatile and widely used method for the preparation of unsymmetrical ethers.[7][8][9] This protocol outlines the general steps for the synthesis of **diethylene glycol ethyl pentyl ether**, which can be adapted and optimized based on laboratory conditions and available starting materials.



Principle: The synthesis involves a two-step, one-pot reaction. First, diethylene glycol monopentyl ether is deprotonated with a strong base to form an alkoxide. Subsequently, this alkoxide acts as a nucleophile and reacts with an ethyl halide in an S_n2 reaction to form the desired unsymmetrical ether.

Materials:

- Diethylene glycol monopentyl ether
- Sodium hydride (NaH) or other suitable strong base (e.g., potassium hydride)
- · Ethyl bromide or ethyl iodide
- Anhydrous aprotic solvent (e.g., tetrahydrofuran (THF), dimethylformamide (DMF))
- Quenching solution (e.g., saturated agueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

Procedure:

- Preparation of the Alkoxide:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add a molar equivalent of sodium hydride to a solution of diethylene glycol monopentyl ether in the chosen anhydrous aprotic solvent.
 - Stir the mixture at room temperature under an inert atmosphere (nitrogen or argon) until
 the evolution of hydrogen gas ceases, indicating the complete formation of the sodium
 alkoxide.
- Ether Formation:
 - To the freshly prepared alkoxide solution, add a slight molar excess (e.g., 1.1 equivalents)
 of ethyl bromide or ethyl iodide dropwise at a controlled temperature (e.g., 0 °C to room
 temperature) to manage any exothermic reaction.



- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for a period determined by reaction monitoring (e.g., by thin-layer chromatography).
- Work-up and Purification:
 - Cool the reaction mixture to room temperature and carefully quench the excess sodium hydride by the slow addition of the quenching solution.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent.
 - o Combine the organic extracts and wash them with brine.
 - Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent in vacuo.
 - Purify the crude product by fractional distillation under reduced pressure or by column chromatography to obtain the pure diethylene glycol ethyl pentyl ether.

Visualization of the Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **diethylene glycol ethyl pentyl ether** via the Williamson ether synthesis.



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Caption: Williamson Ether Synthesis Workflow

Toxicology and Potential Applications of Related Glycol Ethers

Due to the lack of specific toxicological data for **diethylene glycol ethyl pentyl ether**, this section provides an overview of the known toxicological properties of other diethylene glycol ethers, which can serve as a preliminary guide for handling and safety considerations.



General Toxicology of Diethylene Glycol Ethers:

- Acute Toxicity: Generally, glycol ethers exhibit low to moderate acute toxicity.[10]
- Irritation: They are generally not considered to be significant skin irritants upon acute exposure, though prolonged or repeated contact may cause irritation.[10] Some can cause eye irritation.[11]
- Metabolism: The primary route of metabolism for glycol ethers with a free hydroxyl group is oxidation via alcohol dehydrogenase to form alkoxy acetic acids.[10]
- Reproductive and Developmental Toxicity: Certain glycol ethers, particularly the shorterchain ones, have been associated with reproductive and developmental toxicity in animal studies.[12][13]
- Systemic Effects: High doses of some glycol ethers have been shown to affect the liver and kidneys in animal studies.[10] Ingestion of diethylene glycol itself can lead to acute renal failure.[14]

Potential Applications:

Based on the properties of other diethylene glycol ethers, potential applications for **diethylene glycol ethyl pentyl ether** could include:

- Solvent: Due to their dual nature (ether and alcohol functionalities), glycol ethers are excellent solvents for a wide range of substances, including resins, dyes, and oils.[5][15][16] They are often used in paints, coatings, and cleaning products.[17]
- Chemical Intermediate: The hydroxyl group in mono-ethers can serve as a starting point for further chemical synthesis.
- Coupling Agent: They can act as coupling agents to form stable mixtures of otherwise immiscible liquids, such as water and organic solvents.

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- To cite this document: BenchChem. [In-Depth Technical Guide: DIETHYLENE GLYCOL ETHYL PENTYL ETHER]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579879#diethylene-glycol-ethyl-pentyl-ether-molecular-weight]

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